

Personal protective equipment for handling DIM-C-pPhCO₂Me

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Compound of Interest

Compound Name: DIM-C-pPhCO₂Me

Cat. No.: B1670646

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Essential Safety and Handling Guide for DIM-C-pPhCO₂Me

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **DIM-C-pPhCO₂Me**, a nuclear receptor 4A1 (NR4A1) antagonist used in cancer research. Given that a specific Safety Data Sheet (SDS) is not publicly available for this compound, a conservative approach based on established laboratory safety protocols for handling potent, novel research chemicals is mandated.

Hazard Assessment and Risk Mitigation

DIM-C-pPhCO₂Me is an active pharmacological agent designed to induce apoptosis in cancer cells.[1] While its specific toxicity to healthy human cells is not well-documented, it is prudent to treat it as a potentially hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion.

A thorough risk assessment should be conducted before any handling of **DIM-C-pPhCO₂Me**. This involves evaluating the quantity of the compound to be used, the procedures to be performed, and the potential for aerosol generation or spillage.

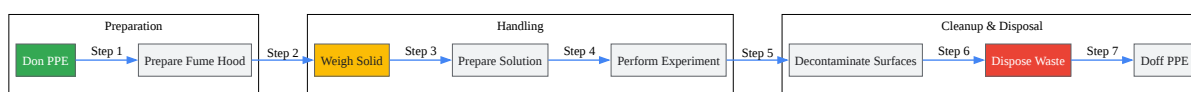
Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure. The following table summarizes the recommended PPE for handling **DIM-C-pPhCO2Me**.

Protection Type	Recommended Equipment	Key Considerations
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields (minimum) or chemical splash goggles. A face shield should be worn over safety glasses or goggles when there is a significant risk of splashes. ^[2] ^[3] ^[4]	Protects against splashes of the compound in solution and airborne particles of the solid form.
Hand Protection	Double-gloving with compatible chemical-resistant gloves (e.g., nitrile).	Check manufacturer's glove compatibility charts for the specific solvents being used. Change gloves immediately if contaminated.
Body Protection	A fully buttoned lab coat. ^[2] For procedures with a higher risk of contamination, a disposable gown or apron over the lab coat is recommended.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is recommended when handling the solid compound outside of a certified chemical fume hood to prevent inhalation of fine particles.	Required for any procedure that may generate aerosols of the compound.
Foot Protection	Closed-toe shoes.	Standard laboratory practice to protect against spills and falling objects. ^[2]

Engineering Controls and Safe Handling Practices

Workflow for Handling DIM-C-pPhCO₂Me



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Caption: A step-by-step workflow for the safe handling of DIM-C-pPhCO₂Me.

- **Chemical Fume Hood:** All work with solid DIM-C-pPhCO₂Me and its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Ventilation:** Ensure adequate ventilation in the laboratory.
- **Weighing:** When weighing the solid compound, use a balance inside the fume hood or a containment enclosure.
- **Solution Preparation:** DIM-C-pPhCO₂Me is soluble in DMSO and Ethanol.[5] Prepare solutions in the fume hood.
- **Spill Management:** Have a spill kit readily available. In case of a spill, evacuate the area, and follow your institution's spill cleanup procedures. For a small spill, absorb the material with an inert absorbent, decontaminate the area, and dispose of the waste in a sealed container.

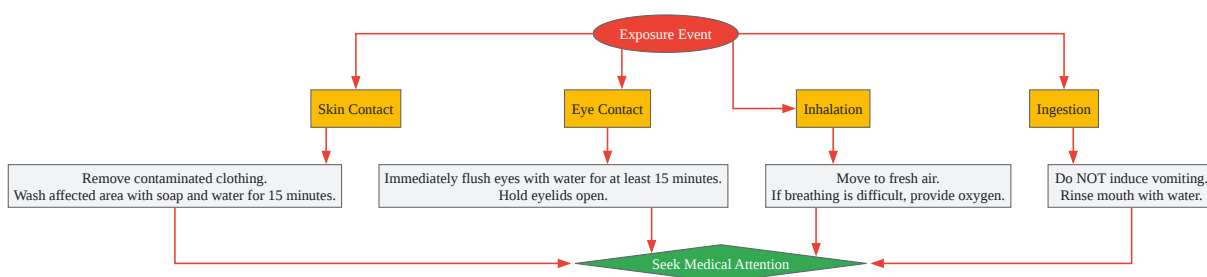
Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Category	Procedure
Storage	Store DIM-C-pPhCO ₂ Me in a tightly sealed, clearly labeled container. Recommended storage temperatures are -20°C for long-term storage and 4°C for short-term storage. Protect from light and moisture.
Disposal	All waste contaminated with DIM-C-pPhCO ₂ Me (e.g., gloves, pipette tips, empty vials) should be collected in a designated, sealed hazardous waste container. Dispose of the waste through your institution's hazardous waste management program. Do not dispose of it down the drain or in the regular trash.

Emergency Procedures

Emergency Response Protocol



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Caption: Immediate actions to take in case of accidental exposure to **DIM-C-pPhCO₂Me**.

In the event of an exposure, follow the procedures outlined above and immediately seek medical attention. Provide the medical personnel with as much information as possible about the compound.

By adhering to these safety protocols, researchers can minimize the risks associated with handling **DIM-C-pPhCO₂Me** and maintain a safe and productive laboratory environment. Always consult your institution's specific safety guidelines and procedures.

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